

Validating antibody specificity for prolyl endopeptidase in western blotting

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Compound of Interest

Compound Name: Prolyl endopeptidase inhibitor 2

Cat. No.: B12378185

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Prolyl Endopeptidase (PREP) Antibody Specificity Technical Support Center

Welcome to the technical support center for validating your prolyl endopeptidase (PREP) antibody for use in Western blotting. This guide provides troubleshooting advice and answers to frequently asked questions to help you ensure the specificity and reliability of your experimental results.

Troubleshooting Guide

This section addresses common issues encountered when validating PREP antibody specificity in Western blotting.

Issue 1: Unexpected or Multiple Bands on the Western Blot

If your Western blot shows bands at molecular weights other than the expected ~81 kDa for PREP, or multiple bands, consider the following causes and solutions.[1][2]



Troubleshooting & Optimization

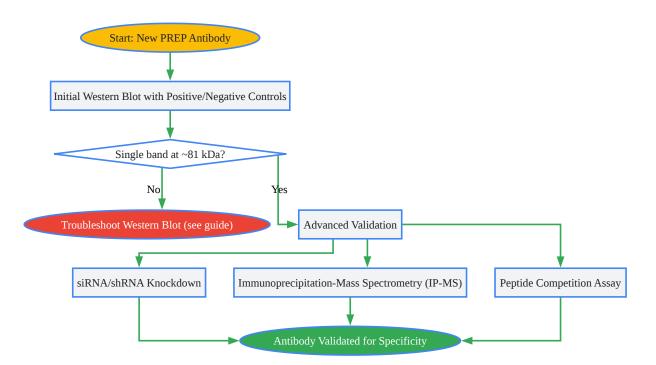
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Possible Cause	Recommended Solution
Non-specific antibody binding	Optimize antibody concentration. A high concentration can lead to off-target binding.[3] Perform a titration experiment to determine the optimal dilution.
Increase the stringency of the washing steps. Use a buffer containing a mild detergent like Tween 20 and increase the number and duration of washes.[3]	
Optimize the blocking buffer. Some antibodies perform better with non-fat dry milk, while others require BSA or specialized commercial blocking buffers.[4][5]	
Protein degradation	Prepare fresh sample lysates and always include protease inhibitors in your lysis buffer to prevent protein degradation.[6]
Post-translational modifications (PTMs)	PREP can undergo PTMs which may alter its molecular weight. Consult literature for known PTMs of PREP. The presence of multiple bands could represent different modified forms of the protein.[1]
Splice variants	Check databases like UniProt for known splice variants of PREP that might be expressed in your sample.
Antibody cross-reactivity	The antibody may be recognizing other proteins with similar epitopes. Validate specificity using negative controls and orthogonal methods (see FAQs).

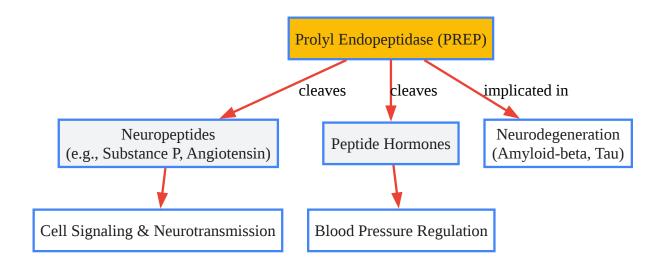
Logical Troubleshooting Flow for Unexpected Bands











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